

Dimethyl 1,5-naphthalenedisulfonate molecular weight and formula

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Compound of Interest

Compound Name:	Dimethyl 1,5-naphthalenedisulfonate
Cat. No.:	B1361604

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An In-depth Technical Guide to **Dimethyl 1,5-naphthalenedisulfonate**

Introduction

Dimethyl 1,5-naphthalenedisulfonate is an organic chemical compound, specifically an ester derivative of 1,5-naphthalenedisulfonic acid. This guide provides a comprehensive overview of its molecular characteristics, related synthetic protocols, and analytical methods relevant to researchers and professionals in chemical and drug development fields. The parent compound, 1,5-naphthalenedisulfonic acid, also known as Armstrong's acid, is a significant intermediate in the synthesis of dyes and pigments.^[1] Derivatives like the dimethyl ester serve as important building blocks in organic synthesis.

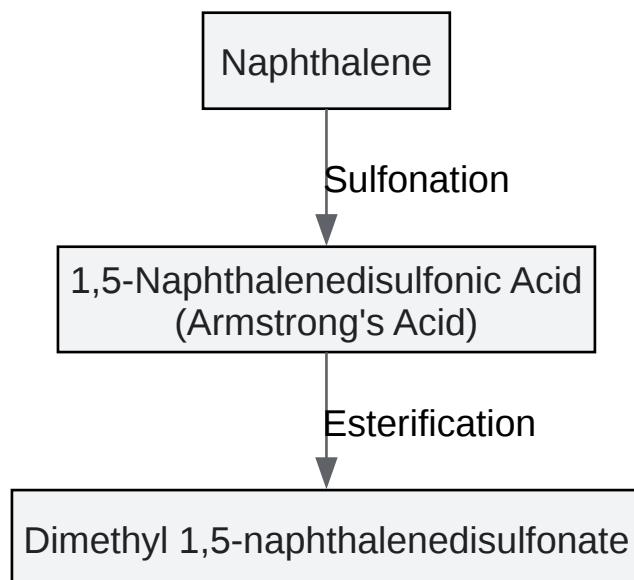
Chemical Identity and Properties

The fundamental molecular and physical properties of **Dimethyl 1,5-naphthalenedisulfonate** are summarized below. These identifiers are crucial for accurate substance registration, safety data sheet (SDS) management, and experimental design.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₂ O ₆ S ₂	[2] [3] [4] [5]
Molecular Weight	316.35 g/mol (also cited as 316.34)	[3] [4] [5]
IUPAC Name	dimethyl naphthalene-1,5-disulfonate	[2] [6]
CAS Number	20779-13-9	[2] [3] [5] [6] [7]
Synonyms	1,5-Naphthalenedisulfonic acid dimethyl ester	[2] [3]
Appearance	White to Almost white powder/crystal	[4]
Purity	>98.0% (by GC)	[4]
InChI Key	HCXPJMZQMWBMO-UHFFFAOYSA-N	[6] [8]

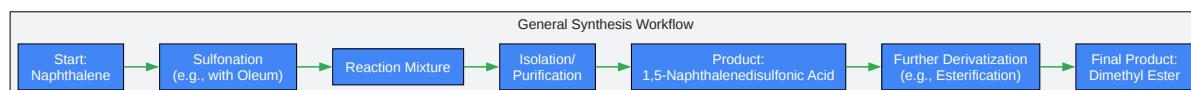
Synthesis and Chemical Relationships

Dimethyl 1,5-naphthalenedisulfonate is synthesized from naphthalene through a multi-step process. The logical progression involves the sulfonation of naphthalene to form the parent acid, which can then be converted to its dimethyl ester.

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Caption: Logical relationship from Naphthalene to **Dimethyl 1,5-naphthalenedisulfonate**.

The general workflow for producing sulfonated naphthalene derivatives involves initial sulfonation followed by purification and potential further reactions like salt formation or esterification.

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Caption: General experimental workflow for the synthesis of naphthalene derivatives.

Experimental Protocols

While specific protocols for the industrial production of **Dimethyl 1,5-naphthalenedisulfonate** are proprietary, methodologies for the synthesis of its precursors are well-documented.

Protocol 1: Synthesis of 1,5-Naphthalenedisulfonic Acid (Parent Compound)

The synthesis of the parent acid is typically achieved through the sulfonation of naphthalene.

Objective: To synthesize 1,5-naphthalenedisulfonic acid from naphthalene.

Methodology:

- Refined naphthalene is mixed with fuming sulfuric acid (oleum) in a sulfonation vessel.[9]
- Initially, 180g of fuming sulfuric acid is used, and 75g of naphthalene is added slowly while maintaining a temperature of 30°C.[9]
- The reaction proceeds for 3-4 hours.[9]
- An additional 500g of fuming sulfuric acid is then slowly added, with the reaction continuing for another 3 hours at 30°C.[9]
- The resulting product is a solution of 1,5-naphthalenedisulfonic acid.[9]
- Isolation can be performed by adding the reaction mixture to water and precipitating the free acid by cooling.[9]

Protocol 2: Preparation of Disodium 1,5-naphthalenedisulfonate

The disodium salt is a common, stable form of the parent acid and is often used as a starting material for further synthesis.

Objective: To prepare the disodium salt from a sulfonation mixture.

Methodology:

- An aqueous sulfonation mixture containing 1,5-naphthalenedisulfonic acid is neutralized to a pH of 5 to 9 (preferably 6 to 8) using sodium hydroxide or sodium carbonate.[10]
- This neutralization process results in the formation of a suspension.[10]

- The solid disodium salt is then isolated from the suspension through standard methods such as filtration and drying.[10]

Protocol 3: General Analytical Method for Naphthalenedisulfonic Acid Derivatives (LC-MS)

Due to the polar and non-volatile nature of many naphthalenedisulfonic acid derivatives, Liquid Chromatography-Mass Spectrometry (LC-MS) with electrospray ionization (ESI) is a preferred analytical technique.[1]

Objective: To analyze 1,5-naphthalenedisulfonic acid derivatives.

Methodology:

- Chromatographic Separation (HPLC): A mixed-mode HPLC column designed for retaining polar, acidic compounds is utilized.[1]
- Mobile Phase: A mobile phase compatible with MS, such as a mixture of acetonitrile and water containing a volatile buffer like ammonium formate, is prepared. The pH of the mobile phase is critical for controlling the ionization state of the analyte.[1]
- Detection: Mass spectrometry with ESI is used for detection and quantification.[1]

Spectroscopic Data

While comprehensive spectroscopic data for the dimethyl ester is not detailed in the provided literature, experimental NMR data for the closely related disodium salt provides a valuable reference for the naphthalene core structure.

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Citation
¹ H	8.89	d	H-4, H-8	[1]
¹ H	7.98	d	H-2, H-6	[1]
¹ H	7.46	t	H-3, H-7	[1]

Applications in Research and Development

1,5-Naphthalenedisulfonic acid and its derivatives are primarily utilized as intermediates in chemical synthesis.^[1] The parent acid is a crucial component in the manufacturing of various dyes.^[1] For researchers and drug development professionals, esterified derivatives like **Dimethyl 1,5-naphthalenedisulfonate** serve as versatile building blocks for constructing more complex molecules. The two sulfonate groups offer reactive sites for further chemical modification, making them valuable in the synthesis of novel compounds for materials science and pharmaceutical research.

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